

Application Notes and Protocols for Protein Kinase C (19-36) in PBS

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Compound of Interest

Compound Name: Protein Kinase C (19-36)

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Introduction

Protein Kinase C (PKC) is a family of serine/threonine kinases that play crucial roles in a multitude of cellular signaling pathways, including cell proliferation, differentiation, apoptosis, and immune responses.[1][2][3] The pseudosubstrate peptide, **Protein Kinase C (19-36)** (PKC (19-36)), acts as a potent and specific inhibitor of PKC by mimicking the substrate and binding to the active site, thereby preventing the phosphorylation of downstream targets.[4][5][6] Its application in research is pivotal for dissecting the roles of PKC in various physiological and pathological processes.

These application notes provide detailed protocols for the preparation and handling of PKC (19-36) in Phosphate-Buffered Saline (PBS), a commonly used biological buffer. Adherence to these guidelines is critical for ensuring the peptide's stability, solubility, and activity in experimental settings.

Data Presentation

Quantitative Solubility and Storage Data

For optimal experimental outcomes, it is imperative to correctly prepare and store the PKC (19-36) peptide. The following tables summarize the key quantitative data regarding its solubility and recommended storage conditions.

Solvent	Reported Solubility	Molar Concentration (at max solubility)	Notes
Water	Up to 2 mg/mL[5]	~0.93 mM	May require sonication to fully dissolve.[3]
PBS	Up to 10 mg/mL[4]	~4.65 mM	Sonication is often recommended to achieve a clear solution.[4]

Molecular Weight of PKC (19-36) is approximately 2151.48 g/mol .[5]

Storage Condition	Lyophilized Powder	Stock Solution in PBS
Short-term	Room temperature for several days	2-8°C for up to one week (use with caution)
Long-term	-20°C or -80°C	Aliquoted and stored at -20°C for up to 1 month or -80°C for up to 6 months.[3][7]

Note: Avoid repeated freeze-thaw cycles of stock solutions to maintain peptide integrity.[3]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized PKC (19-36) in Sterile PBS

This protocol outlines the steps for preparing a stock solution of PKC (19-36) in sterile PBS.

Materials:

- Lyophilized **Protein Kinase C (19-36)** peptide
- Sterile, molecular biology grade Phosphate-Buffered Saline (PBS), pH 7.4

- Sterile, low-protein binding microcentrifuge tubes
- Sterile pipette tips
- Vortex mixer
- Microcentrifuge
- Water bath sonicator or probe sonicator

Procedure:

- **Equilibrate the Peptide:** Before opening, allow the vial of lyophilized PKC (19-36) to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial upon opening.
- **Centrifuge the Vial:** Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 1 minute) to ensure that all the lyophilized powder is collected at the bottom of the vial.
- **Prepare Sterile PBS:** Ensure that the sterile PBS is at room temperature.
- **Reconstitution:**
 - Under aseptic conditions (e.g., in a laminar flow hood), carefully open the vial.
 - Add the desired volume of sterile PBS to the vial to achieve the target concentration (e.g., for a 1 mg/mL stock solution, add 1 mL of PBS to 1 mg of peptide).
 - Recap the vial securely.
- **Dissolution:**
 - Gently vortex the vial for 10-15 seconds to begin dissolving the peptide.
 - If the peptide is not fully dissolved, proceed to sonication.
- **Sonication (if necessary):**

- Water Bath Sonicator: Place the vial in a water bath sonicator and sonicate for 5-10 minutes. Check for dissolution periodically.
- Probe Sonicator: If using a probe sonicator, use a low power setting and sonicate in short bursts (e.g., 10-15 seconds) followed by a cooling period on ice to prevent heating and potential degradation of the peptide. Repeat as necessary until the solution is clear.
- Final Centrifugation: After the peptide is completely dissolved, briefly centrifuge the vial again to collect the solution at the bottom.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile, low-protein binding microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[3]

Protocol 2: Preparation of Working Solutions from Stock

Materials:

- PKC (19-36) stock solution (from Protocol 1)
- Sterile PBS or appropriate cell culture medium/assay buffer
- Sterile pipette tips and microcentrifuge tubes

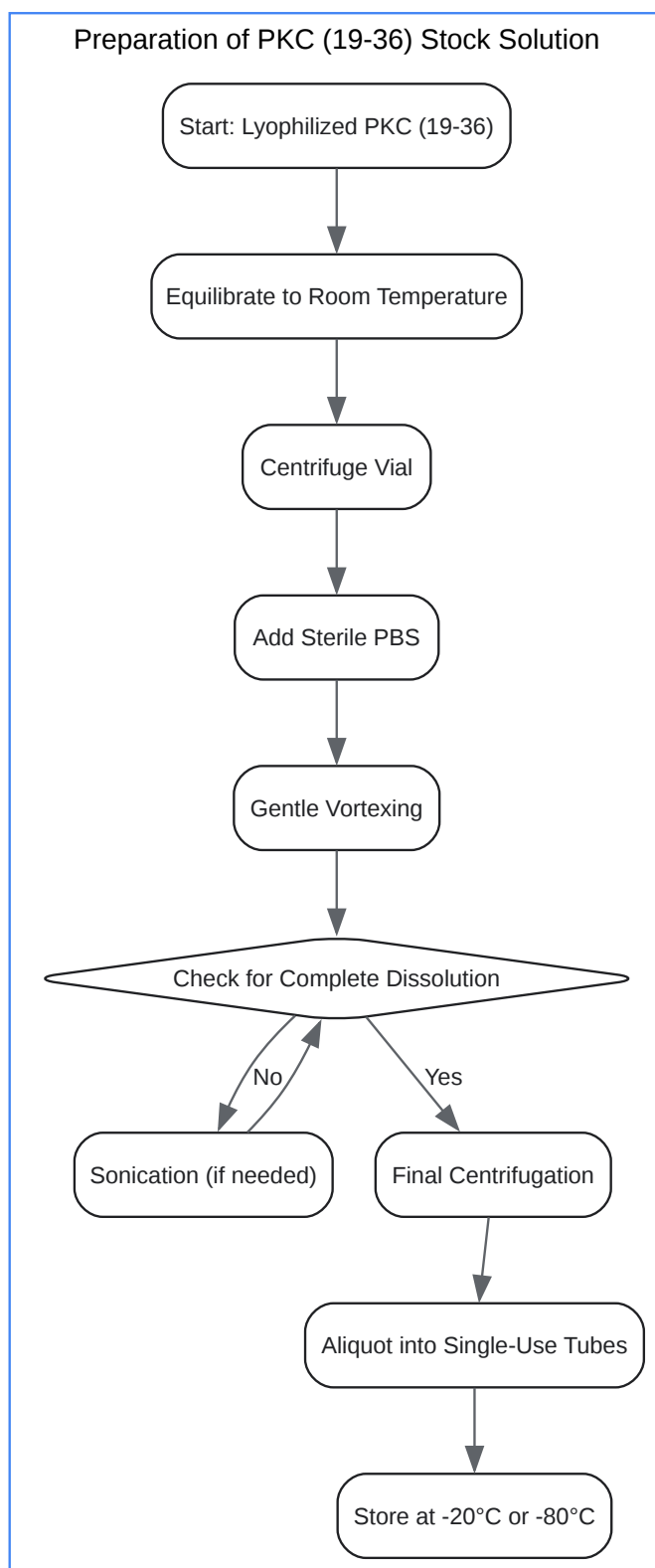
Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the PKC (19-36) stock solution at room temperature or on ice.
- Dilution:
 - Based on your experimental requirements, calculate the volume of the stock solution needed to achieve the desired final concentration in your working solution.

- In a sterile tube, add the appropriate volume of sterile PBS or your experimental buffer.
- Add the calculated volume of the PKC (19-36) stock solution to the buffer.
- Mixing: Gently mix the working solution by pipetting up and down or by gentle vortexing.
- Use: Use the freshly prepared working solution immediately for your experiments. Do not store diluted working solutions for extended periods.

Mandatory Visualizations

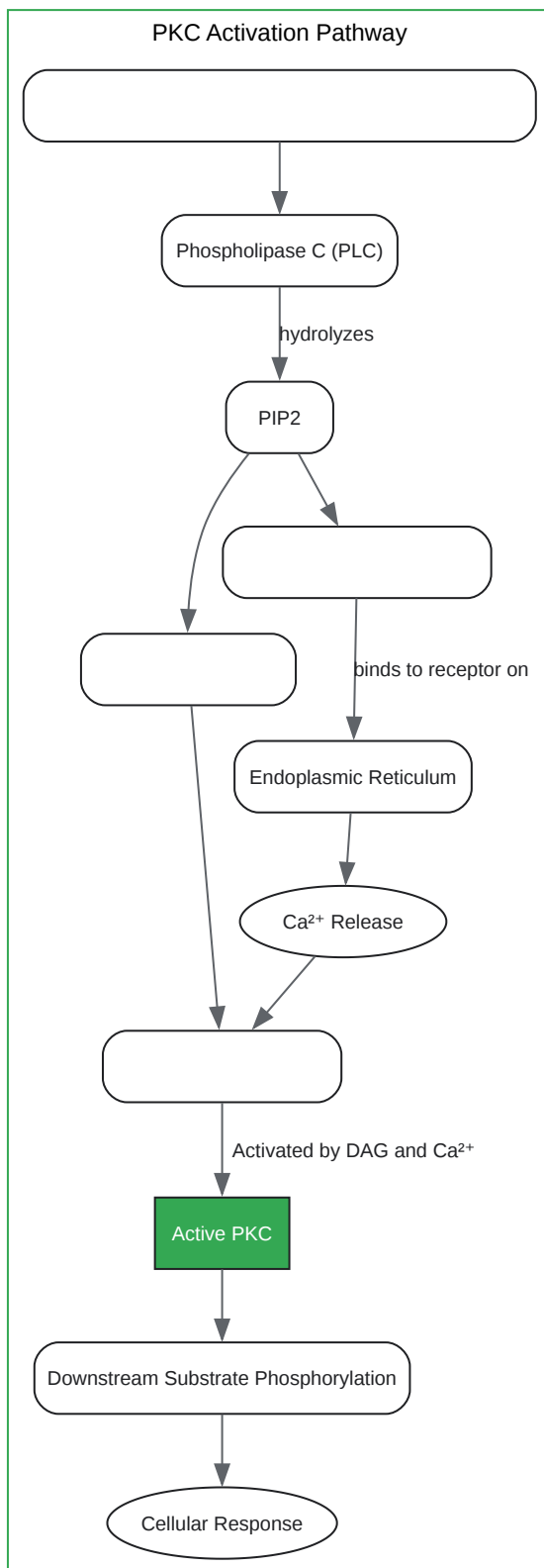
Experimental Workflow for PKC (19-36) Preparation



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Caption: Workflow for the preparation of **Protein Kinase C (19-36)** stock solution in PBS.

Simplified Signaling Pathway of Protein Kinase C Activation



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Phone: (601) 213-4426

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